

Technical Guide: Racemomycin Production by Streptomyces lavendulae

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Racemomycins are a group of streptothricin-class antibiotics produced by the Gram-positive bacterium Streptomyces lavendulae. These antibiotics are notable for their broad-spectrum activity against various pathogens. **Racemomycin**-B, a significant component produced by Streptomyces lavendulae OP-2, is a streptothricin antibiotic containing three β -lysine moieties in its structure[1]. The biological activity of **racemomycin** compounds tends to increase with the number of β -lysine moieties[1]. This guide provides a comprehensive overview of the biosynthesis, production, purification, and regulation of **racemomycin** in Streptomyces lavendulae, intended for researchers and professionals in drug development.

Biosynthesis of Racemomycin

The biosynthesis of **racemomycin**, as a member of the streptothricin family, is governed by a dedicated biosynthetic gene cluster (BGC). While the specific BGC for **racemomycin** in Streptomyces lavendulae has not been fully elucidated in publicly available literature, analysis of the Streptomyces lavendulae CGMCC 4.1386 genome has revealed the presence of 17 distinct BGCs, one of which is predicted to be responsible for streptothricin synthesis[2].

The biosynthesis of the streptothricin backbone involves the precursors L-lysine, which is converted to β -lysine, and D-gulosamine. The general proposed biosynthetic pathway involves the following key steps:



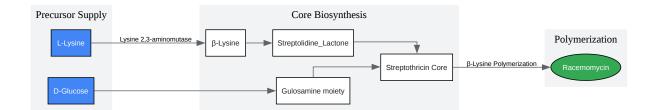
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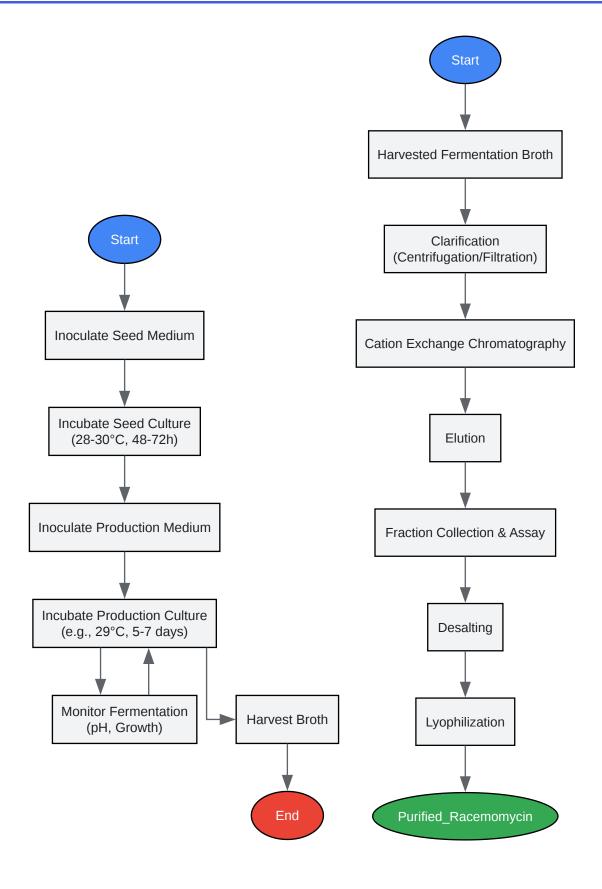
- Formation of the Streptothricin Core: The core structure is assembled from streptolidine and a gulosamine moiety.
- Poly- β -lysine Chain Elongation: A chain of β -lysine residues is attached to the core. The length of this chain varies, resulting in different streptothricin analogues, including the various **racemomycins**.

A putative biosynthetic pathway for streptothricins is outlined below.

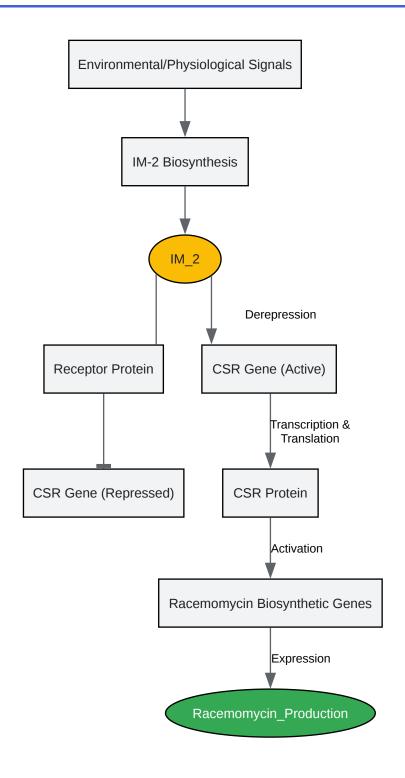












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References

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- 2. researchgate.net [researchgate.net]
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